

A Technical Guide to Colchicine-d3 for Research Professionals

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Compound of Interest

Compound Name: **Colchicine-d3**

Cat. No.: **B562005**

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An In-depth Resource for Researchers, Scientists, and Drug Development Professionals on the Procurement and Application of **Colchicine-d3**

This technical guide provides a comprehensive overview of **Colchicine-d3**, a deuterated analog of colchicine, for its application in research and development. This document details reputable suppliers, the compound's core mechanism of action, and practical experimental protocols. The information is presented to facilitate informed purchasing decisions and effective experimental design.

Colchicine-d3: Sourcing for Research Applications

The selection of a reliable supplier for research-grade compounds is paramount to ensure the validity and reproducibility of experimental results. **Colchicine-d3** is available from several reputable suppliers who provide detailed product specifications and certificates of analysis. A comparative summary of key suppliers is presented in Table 1.

Table 1: Comparative Summary of **Colchicine-d3** Suppliers

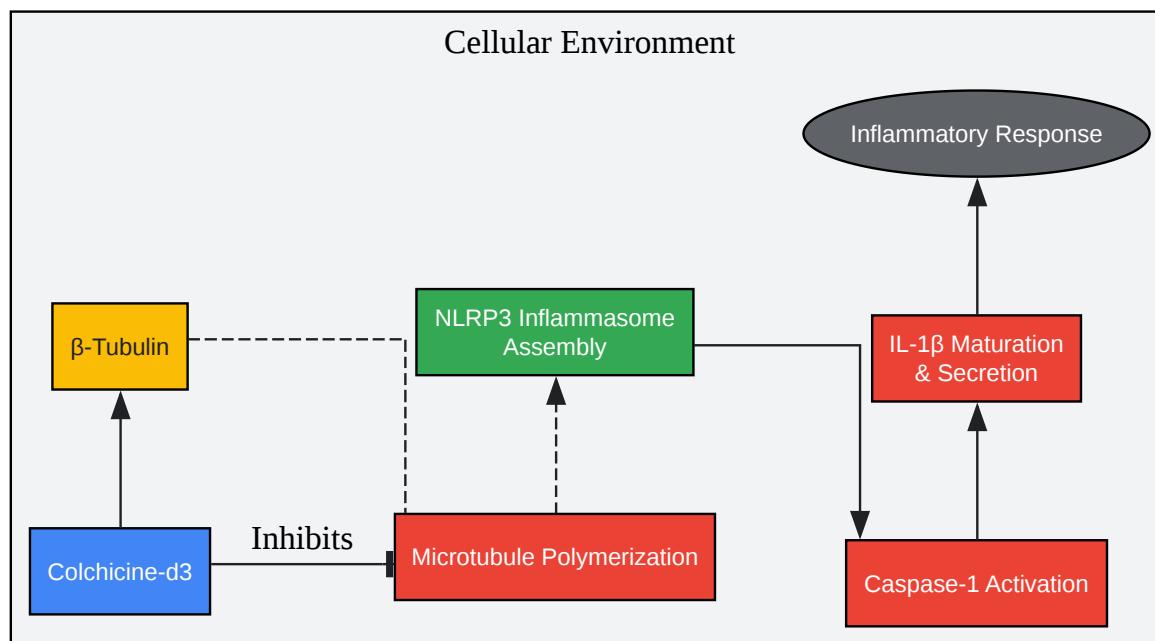
Supplier	Product Number	CAS Number	Molecular Formula	Purity	Available Sizes	Additional Notes
Santa Cruz Biotechnology	sc-217947	Not Specified	C ₂₂ H ₂₂ D ₃ N ₆ O ₆	96% (TLC), 99.5% (Isotopic)	Contact for details	Certificate of Analysis available, specifies brown solid appearance.
MedchemExpress	HY-16569S1	1217625-62-1	Not Specified	>98%	1 mg, 5 mg	For research use only.
Clearsynth	CS-O-10468	1217625-62-1	Not Specified	≥90% (HPLC)	Contact for details	States it is a useful research chemical for a range of application s.
Sigma-Aldrich (Cerilliant®)	C-084	Not Specified	C ₂₂ H ₂₂ D ₃ N ₆ O ₆	Certified Reference Material	1 mL (100 µg/mL in acetonitrile)	Provided as a solution.
Toronto Research Chemicals	C640006	1217625-62-1	C ₂₂ H ₂₂ D ₃ N ₆ O ₆	Not Specified	1 mg, 5 mg, 10 mg, 25 mg	Sold through various distributors like Fisher Scientific.

Core Mechanism of Action: Microtubule Destabilization and Inflammasome Inhibition

Colchicine, and its deuterated form **Colchicine-d3**, exerts its biological effects primarily through its interaction with tubulin, the protein subunit of microtubules.^[1] By binding to β -tubulin, colchicine inhibits the polymerization of microtubules, which are essential components of the cytoskeleton.^[1] This disruption of microtubule dynamics interferes with various cellular processes, including mitosis, cell motility, and intracellular transport.^[1]

A key consequence of microtubule destabilization is the inhibition of neutrophil activity, a critical component of the inflammatory response. Colchicine's action impedes neutrophil migration to sites of inflammation.^[2] Furthermore, it disrupts the assembly of the NLRP3 (NOD-, LRR- and pyrin domain-containing protein 3) inflammasome, a multiprotein complex that plays a crucial role in the activation of inflammatory caspases and the subsequent production of pro-inflammatory cytokines such as interleukin-1 β (IL-1 β).^{[3][4][5]} The inhibition of the NLRP3 inflammasome is a central mechanism behind colchicine's potent anti-inflammatory properties.^{[3][4][5]}

Signaling Pathway of Colchicine



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Caption: **Colchicine-d3** inhibits microtubule polymerization, leading to the suppression of the NLRP3 inflammasome pathway and a reduction in the inflammatory response.

Experimental Protocols: In Vitro Cell-Based Assay

The following protocol is a generalized procedure for utilizing **Colchicine-d3** to induce mitotic arrest in cultured cells for chromosomal analysis. This protocol can be adapted for other cell-based assays investigating the effects of microtubule disruption.

Materials:

- **Colchicine-d3**
- Appropriate cell culture medium
- Cell culture flasks or plates
- Hypotonic solution (e.g., 0.075 M KCl)
- Fixative solution (e.g., 3:1 methanol:acetic acid)
- Microscope slides
- Staining solution (e.g., Giemsa stain)
- Incubator (37°C, 5% CO₂)
- Centrifuge

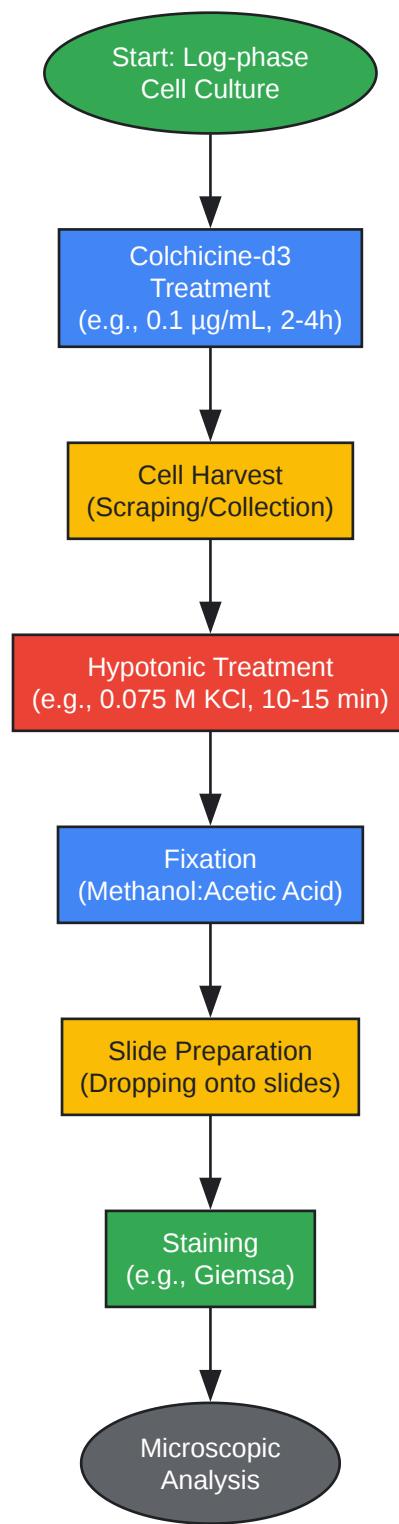
Procedure:

- Cell Seeding: Plate cells at an appropriate density in a culture vessel and allow them to adhere and enter a logarithmic growth phase.
- **Colchicine-d3** Treatment:
 - Prepare a stock solution of **Colchicine-d3** in a suitable solvent (e.g., DMSO or ethanol).

- Add **Colchicine-d3** to the cell culture medium to achieve the desired final concentration. A typical starting concentration for mitotic arrest is 0.1 µg/mL.^[6]
- Incubate the cells with **Colchicine-d3** for a predetermined period (e.g., 2-4 hours) at 37°C. ^[6] The optimal incubation time may vary depending on the cell type and experimental goals.
- Cell Harvest:
 - For adherent cells, gently detach them from the culture surface using a cell scraper or a mild enzymatic treatment.
 - For suspension cells, directly collect the cell suspension.
 - Transfer the cell suspension to a centrifuge tube.
- Hypotonic Treatment:
 - Centrifuge the cell suspension to pellet the cells.
 - Resuspend the cell pellet in a pre-warmed hypotonic solution and incubate for 10-15 minutes at 37°C. This step swells the cells, aiding in chromosome spreading.
- Fixation:
 - Centrifuge the cells and discard the hypotonic solution.
 - Gently resuspend the cell pellet in a freshly prepared cold fixative.
 - Repeat the fixation step 2-3 times to ensure proper preservation of cellular structures.
- Slide Preparation:
 - After the final fixation, resuspend the cells in a small volume of fresh fixative.
 - Drop the cell suspension onto clean, cold, wet microscope slides from a height to facilitate chromosome spreading.
- Staining and Analysis:

- Allow the slides to air dry.
- Stain the slides with a suitable chromosome stain.
- Analyze the slides under a microscope.

Experimental Workflow for Mitotic Arrest



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Caption: A typical workflow for inducing mitotic arrest in cultured cells using **Colchicine-d3** for subsequent chromosomal analysis.

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